Technical Deep Dive: 5-Azaspiro[2.5]octane Derivatives in Drug Discovery

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Compound of Interest

Compound Name:	*1,1-Difluoro-5-azaspiro[2.5]octane*
CAS No.:	*1393559-49-3*
Cat. No.:	*B3321885*

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Executive Summary: The "Spiro" Advantage

The 5-azaspiro[2.5]octane scaffold represents a structural evolution from the ubiquitous piperidine ring. By fusing a cyclopropane ring to the C4 position of a piperidine, medicinal chemists introduce three critical advantages:

- Metabolic Blocking: The spiro-cyclopropane group sterically and electronically protects the typically labile C4 position from oxidative metabolism (CYP450-mediated hydroxylation).[2]
- Conformational Restriction: The spiro-fusion locks the piperidine ring into a specific chair conformation, reducing the entropic penalty upon binding to a target protein.
- Lipophilicity Modulation: Unlike a gem-dimethyl group, which significantly increases lipophilicity (LogP), the cyclopropane ring adds steric bulk with a smaller lipophilic penalty, often improving the Ligand Efficiency (LE).[2]

Core Scaffold Structure

- IUPAC Name: 5-azaspiro[2.5]octane[2][3][4][5]

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- Topology: A spirocyclic system where a 3-membered ring (cyclopropane) and a 6-membered ring (piperidine) share a single carbon atom (C3 of the octane system, C4 of the piperidine). [2]
- Key Drug Example:Aderbasib (INCB007839), an ADAM10/17 metalloprotease inhibitor.[2][3][6]

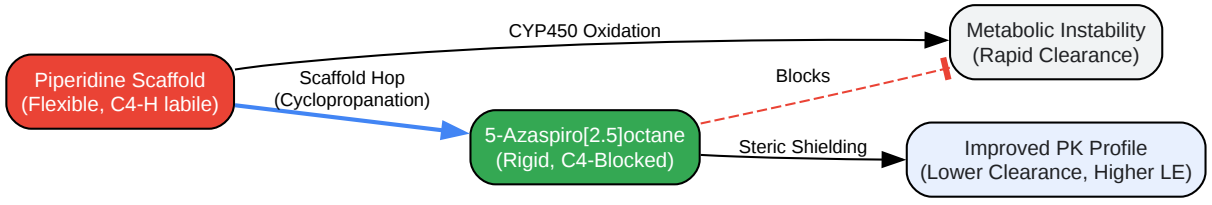
Medicinal Chemistry Logic: Piperidine vs. 5-Azaspiro[2.5]octane[2]

The following table summarizes the physicochemical shifts observed when "scaffold hopping" from a standard piperidine to a 5-azaspiro[2.5]octane core.

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Parameter	Piperidine Core	5-Azaspiro[2.5]octane Core	Impact on Drug Design
Hybridization	Flexible	Rigidified (Spiro)	Increases score; improves solubility and specificity.[2]
Metabolic Liability	High (C4 oxidation)	Low (C4 blocked)	Extends (half-life) by preventing formation of the 4-hydroxy metabolite.[2]
Lipophilicity (cLogP)	Baseline	Slight Increase (+0.3 to +0.[2]5)	More favorable than gem-dimethyl (+0.8); maintains water solubility better than acyclic alkyls.[2]
hERG Liability	Moderate to High	Reduced	Rigidification often disrupts the pharmacophore required for hERG channel trapping, reducing cardiotoxicity risk.

Visualizing the Design Logic



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Figure 1: The rationale for transitioning from a piperidine to a spiro-octane scaffold to mitigate metabolic risks.[2]

Validated Synthetic Protocol

Objective: Synthesis of tert-butyl 5-azaspiro[2.5]octane-5-carboxylate (N-Boc-5-azaspiro[2.5]octane). Methodology: Simmons-Smith Cyclopropanation of an Exocyclic Alkene.[2][7]

This protocol is preferred over dialkylation methods for its regioselectivity and mild conditions, making it suitable for late-stage functionalization.[2]

Reagents & Materials

- Starting Material:tert-Butyl 4-oxo-1-piperidinecarboxylate (N-Boc-4-piperidone).[2]
- Reagents: Methyltriphenylphosphonium bromide (Wittig reagent), Potassium tert-butoxide (KOtBu), Diethylzinc (Et_2Zn), Diiodomethane (CH_2I_2).[2]
- Solvents: Anhydrous Tetrahydrofuran (THF), Anhydrous Dichloromethane (DCM), Toluene.[2]

Step-by-Step Workflow

Step 1: Wittig Olefination (Ketone to Exocyclic Alkene)

- Setup: Flame-dry a 500 mL round-bottom flask (RBF) and purge with Argon.
- Suspension: Add methyltriphenylphosphonium bromide (1.2 equiv) and suspend in anhydrous THF (0.5 M). Cool to 0 °C.
- Base Addition: Add KOtBu (1.2 equiv) portion-wise.[2] The solution will turn bright yellow (ylide formation).[2] Stir for 30 min at 0 °C.
- Addition: Add N-Boc-4-piperidone (1.0 equiv) dissolved in minimal THF dropwise.
- Reaction: Warm to room temperature (RT) and stir for 12 hours.

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- Workup: Quench with saturated NH_4Cl. Extract with diethyl ether.[2] Dry organics over $MgSO_4$ and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc 9:1) yields tert-butyl 4-methylenepiperidine-1-carboxylate.[2]

Step 2: Simmons-Smith Cyclopropanation (Alkene to Spirocycle)

Critical Safety Note: Diethylzinc is pyrophoric.[2] Handle strictly under inert atmosphere.

- Solvent Exchange: Dissolve the alkene from Step 1 (1.0 equiv) in anhydrous DCM (0.2 M) in a dry RBF under Argon. Cool to 0 °C.
- Reagent Prep: Carefully add Diethylzinc (Et_2Zn, 1.0 M in hexanes, 2.5 equiv).[2]
- Carbenoid Formation: Add Diiodomethane (CH_2I_2, 2.5 equiv) dropwise over 20 minutes. A white precipitate may form (ZnI_2).[2]
- Cyclization: Stir at 0 °C for 1 hour, then warm to RT and reflux gently for 4–6 hours. Monitoring by TLC is essential (stain with $KMnO_4$; the product does not stain well with UV). [2]
- Quench: Cool to 0 °C. Very slowly add saturated aqueous NH_4Cl (exothermic!).
- Extraction: Extract with DCM (3x). Wash combined organics with 1M HCl (to remove zinc salts) and brine.[2]
- Isolation: Dry over Na_2SO_4, filter, and concentrate.
- Product:tert-butyl 5-azaspiro[2.5]octane-5-carboxylate.[2] (Yield typically 75–85%).[2]

Step 3: Deprotection (Optional)

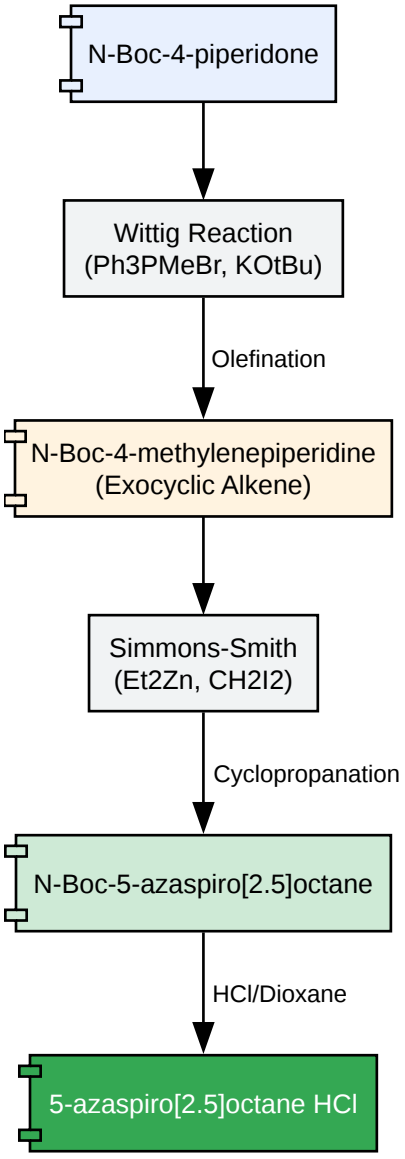
To obtain the free amine salt (5-azaspiro[2.5]octane hydrochloride):

- Dissolve the Boc-protected intermediate in 1,4-dioxane.[2]
- Add 4.0 M HCl in dioxane (5 equiv). Stir at RT for 2 hours.

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- Filter the white precipitate and wash with diethyl ether.

Synthetic Pathway Visualization



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Figure 2: Step-wise synthetic route from commercial starting materials to the active salt.[2]

Case Study: Aderbasib (INCB007839)[2][3][8]

Aderbasib serves as the primary validation for this scaffold in a clinical setting.

- Target: ADAM10 and ADAM17 (Sheddases).[2][3][8]

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- Indication: Breast Cancer (HER2+), Diffuse Large B-Cell Lymphoma.[2][6][9]
- Role of the Spiro Ring: In Aderbasib, the 5-azaspiro[2.5]octane core acts as the central linker. The rigid spiro geometry orients the hydroxamic acid (zinc-binding group) and the hydrophobic tail (phenylpiperazine) into the precise S1' and S2' pockets of the metalloprotease.
- Outcome: The spiro-fusion improved the compound's oral bioavailability and metabolic stability compared to earlier linear piperidine analogs.

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